

supported liquid extraction protocol using Aldosterone-d4

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Compound of Interest

Compound Name: Aldosterone-d4

Cat. No.: B12400601

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An overview of a robust and efficient method for the quantitative analysis of **Aldosterone-d4** in human plasma is detailed below. This application note provides a comprehensive protocol using Supported Liquid Extraction (SLE) in conjunction with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The described method is tailored for researchers, scientists, and professionals in the drug development field, offering high analyte recovery and reduced matrix effects.

Introduction

Aldosterone is a steroid hormone crucial in the regulation of blood pressure through its effect on the renin-angiotensin-aldosterone system.[1][2] Accurate and precise quantification of aldosterone levels is essential for the diagnosis and management of various conditions, including primary aldosteronism.[2][3] Traditional methods for aldosterone analysis, such as radioimmunoassays, can be hampered by a lack of specificity. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as a superior analytical technique due to its high sensitivity and specificity.

Sample preparation is a critical step in the LC-MS/MS workflow. Supported Liquid Extraction (SLE) offers a streamlined and efficient alternative to conventional techniques like liquid-liquid extraction (LLE) and solid-phase extraction (SPE). SLE minimizes the risk of emulsion formation, reduces sample preparation time, and is amenable to automation. This protocol utilizes **Aldosterone-d4** as an internal standard to ensure accurate quantification.

Experimental Protocol

This protocol outlines the necessary steps for the extraction and analysis of **Aldosterone-d4** from human plasma samples.

Materials and Reagents:

- Human plasma
- **Aldosterone-d4** (internal standard)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Methyl-tert-butyl ether (MTBE)
- Ammonium fluoride
- ISOLUTE® SLE+ 96-well plates or cartridges
- 96-well collection plates
- Pipettes and tips
- Centrifuge
- Evaporation system
- LC-MS/MS system (e.g., ABSCIEX API-5000 or similar)

Sample Preparation:

- Internal Standard Spiking: To each 200 µL of plasma sample, add the **Aldosterone-d4** internal standard.
- Sample Dilution: Dilute the spiked plasma samples with water. For instance, plasma samples can be diluted with water containing the d7-aldosterone internal standard.

- Loading: Load the diluted plasma samples onto the ISOLUTE® SLE+ plate.
- Wait Step: Allow the sample to be absorbed by the sorbent for a period of 5 minutes.
- Elution: Dispense the elution solvent, methyl-tert-butyl ether (MTBE), into each well and allow it to flow through under gravity.
- Second Elution: Repeat the elution step.
- Evaporation: Evaporate the collected eluate to dryness at 40°C.
- Reconstitution: Reconstitute the dried residue in 200 µL of mobile phase (e.g., 50:50 methanol:water).

LC-MS/MS Analysis:

- LC Column: A C18 reverse-phase column is typically used for chromatographic separation.
- Mobile Phase: A gradient of methanol and water with a modifier like ammonium fluoride is commonly employed.
- Mass Spectrometry: Detection is performed using a triple quadrupole mass spectrometer in multiple reaction monitoring (MRM) mode.
- MRM Transitions:
 - Aldosterone: m/z 361.2 → 315.1
 - **Aldosterone-d4**: m/z 365.2 → 347.1

Quantitative Data Summary

The following tables summarize the performance characteristics of the SLE-LC-MS/MS method for aldosterone analysis.

Table 1: Method Performance Characteristics

Parameter	Result	Reference
Linearity	Up to 3265 pmol/L	
Lower Limit of Quantification (LLOQ)	~40 pmol/L	
Mean Recovery	>97.7%	
Matrix Effects	<4%	

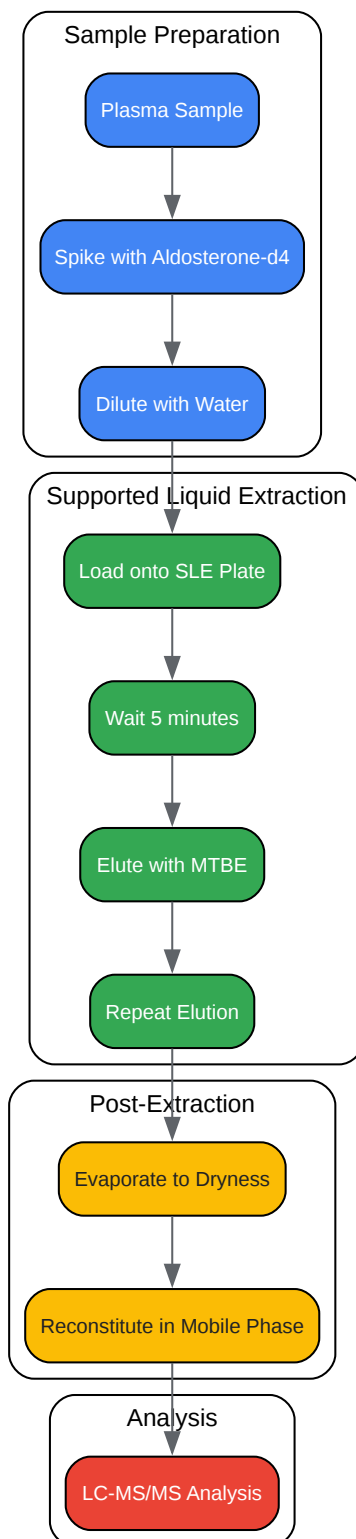
Table 2: Precision Data

Level	Within-Run Precision (%CV)	Between-Run Precision (%CV)	Reference
Low (near LOQ)	<14.7%	<14.7%	
Medium	<10%	<10%	
High	<10%	<10%	

Workflow and Pathway Diagrams

Supported Liquid Extraction (SLE) Workflow

Figure 1: Supported Liquid Extraction Workflow for Aldosterone-d4

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